

Technical Guide: Carsatrin Succinate vs. Carsatrin Free Base

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Compound of Interest

Compound Name: *Carsatrin Succinate*

CAS No.: *132199-13-4*

Cat. No.: *B1219109*

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Physicochemical Profiling, Synthesis Strategy, and Bio-Performance Analysis[1]

Executive Summary & Therapeutic Context[2][3]

Carsatrin (RWJ-24517) is a potent purinylpiperazine derivative originally developed as a positive inotropic agent for the treatment of congestive heart failure. Unlike glycosides or sympathomimetics, Carsatrin operates via a unique mechanism involving the prolongation of the action potential duration and sensitization of myofilaments to calcium, often described in the context of ATP-sensitive potassium channel modulation.[1]

For researchers and formulation scientists, the critical development challenge lies in the molecule's physicochemical dichotomy.[1] Carsatrin Free Base exhibits significant lipophilicity and poor aqueous solubility, limiting its oral bioavailability. **Carsatrin Succinate** (RWJ-25320), the butanedioate salt form, was engineered to overcome these dissolution rate-limiting steps while maintaining solid-state stability.

This guide provides a rigorous technical comparison of these two forms, detailing the structural causality behind their performance differences and providing validated protocols for their characterization.^[1]

Molecular Architecture & Chemical Identity^{[4][5]}

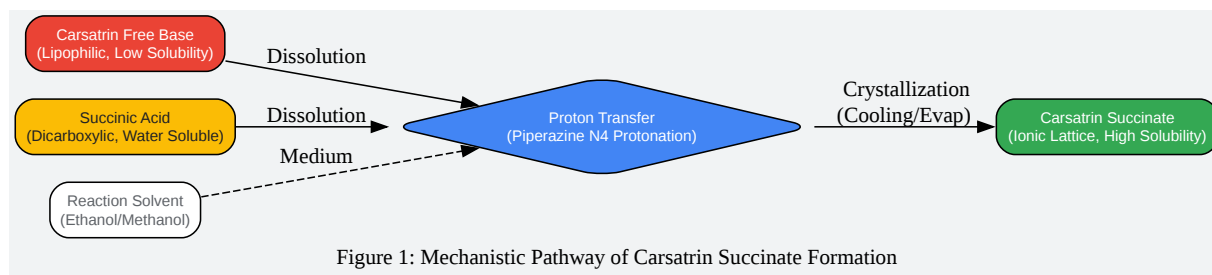
The transition from free base to succinate salt is not merely an additive process; it fundamentally alters the crystal lattice energy and solvation dynamics of the API (Active Pharmaceutical Ingredient).^[1]

2.1 Structural Specifications

Feature	Carsatrin Free Base	Carsatrin Succinate
Development Code	RWJ-24517	RWJ-25320
CAS Registry	125363-87-3	125345-93-9
Molecular Formula	C ₂₅ H ₂₆ F ₂ N ₆ OS	C ₂₅ H ₂₆ F ₂ N ₆ OS ^{[1][2][3]} · C ₄ H ₆ O ₄
Molecular Weight	496.58 g/mol	614.67 g/mol
Stoichiometry	N/A	1:1 (Base : Succinic Acid)
Key Ionization Site	N4 of Piperazine ring (pKa ~7.5–8. ^{[1][5]})	Protonated N4 Piperazine / Carboxylate interaction
Physical State	Crystalline Powder (White to Off-white)	Crystalline Solid (Enhanced wettability)

2.2 The Salt Formation Mechanism

The piperazine moiety serves as the primary basic center.^[1] While the purine ring contains nitrogen atoms, their lone pairs are largely involved in aromaticity or are less accessible, making the piperazine nitrogen the thermodynamically favorable site for protonation by succinic acid.^[1]



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Figure 1: The reaction trajectory involves the protonation of the piperazine nitrogen, creating an ionic interaction that stabilizes the crystal lattice while increasing hydrophilicity.[1]

Physicochemical Divergence

The choice between the free base and succinate is dictated by the Biopharmaceutics Classification System (BCS).[1] Carsatrin Free Base behaves as a BCS Class II compound (Low Solubility, High Permeability), whereas the Succinate salt shifts the profile towards Class I characteristics within the physiological pH range.

3.1 Solubility & Dissolution Profile

- **Free Base:** Relying on the intrinsic basicity of the piperazine, the free base requires a low pH (gastric environment) to dissolve.[1] As it transitions to the duodenum (pH 6.5+), it risks precipitation, leading to variable absorption.
- **Succinate Salt:** The pre-formed salt provides a "micro-pH" environment at the diffusion layer of the solid particle.[1] Upon contact with water, the succinate counter-ion dissociates, maintaining a lower local pH that facilitates rapid dissolution of the drug cation before it mixes with the bulk media.[1]

3.2 Stability & Hygroscopicity

Succinic acid is a preferred counter-ion because it typically forms non-hygroscopic salts compared to hydrochlorides or mesylates.

- **Thermal Stability:** Both forms exhibit high melting points ($>150^{\circ}\text{C}$), but the succinate salt often shows a sharper endotherm in DSC (Differential Scanning Calorimetry), indicating high crystallinity which is crucial for long-term shelf stability.
- **Hygroscopicity:** **Carsatrin succinate** is generally stable at ambient humidity (60% RH).[1] However, like many salts, it must be protected from extreme moisture to prevent disproportionation (reversion to free base and acid).

Experimental Protocols

The following protocols are designed for the comparative characterization of the two forms. These are "self-validating" systems, meaning they include internal checks (e.g., HPLC purity confirmation) to ensure data integrity.

Protocol A: Synthesis of Carsatrin Succinate from Free Base

Objective: To convert RWJ-24517 (Base) into RWJ-25320 (Succinate) for reference standard generation.

- **Stoichiometric Calculation:** Weigh 1.0 equivalent of Carsatrin Free Base (496.58 mg) and 1.05 equivalents of Succinic Acid (124.0 mg). Note: A slight excess of acid ensures complete protonation.[1]
- **Dissolution (Solvent Selection):**
 - Dissolve the Free Base in absolute ethanol (10 mL) at 50°C . Ensure complete clarity.
 - Dissolve Succinic Acid in a separate aliquot of ethanol (2 mL).
- **Reaction:** Slowly add the acid solution to the base solution under constant stirring at 50°C . Stir for 30 minutes.
- **Crystallization:**
 - Allow the mixture to cool slowly to room temperature (25°C) over 2 hours.
 - If no precipitate forms, cool further to 4°C or add a seed crystal of the succinate salt.[1]

- Filtration & Drying: Filter the white crystalline solid under vacuum. Wash with cold ethanol (2 x 2 mL). Dry in a vacuum oven at 45°C for 12 hours.
- Validation: Perform H-NMR. Look for the succinate methylene peak (~2.4 ppm) and integration ratio of 1:1 with the API aromatic protons.[\[1\]](#)

Protocol B: Equilibrium Solubility Determination (Shake-Flask Method)

Objective: To quantify the solubility advantage of the succinate salt over the free base.[\[1\]](#)

- Media Preparation: Prepare three buffers: pH 1.2 (SGF), pH 4.5 (Acetate), and pH 6.8 (Phosphate).
- Saturation: Add excess solid (Base or Succinate) to 10 mL of each buffer in glass vials.
- Equilibration: Shake at 37°C for 24 hours.
- Sampling:
 - Filter an aliquot using a 0.45 µm PVDF syringe filter. Critical: Discard the first 1 mL of filtrate to avoid filter adsorption errors.
- Quantification: Dilute the filtrate with mobile phase and analyze via HPLC-UV (254 nm).
- Data Analysis: Calculate concentration (mg/mL).
 - Expected Outcome: Succinate should show >10x solubility at pH 6.8 compared to the Free Base.

Development Decision Matrix

When to choose which form? Use the logic flow below to guide formulation strategy.

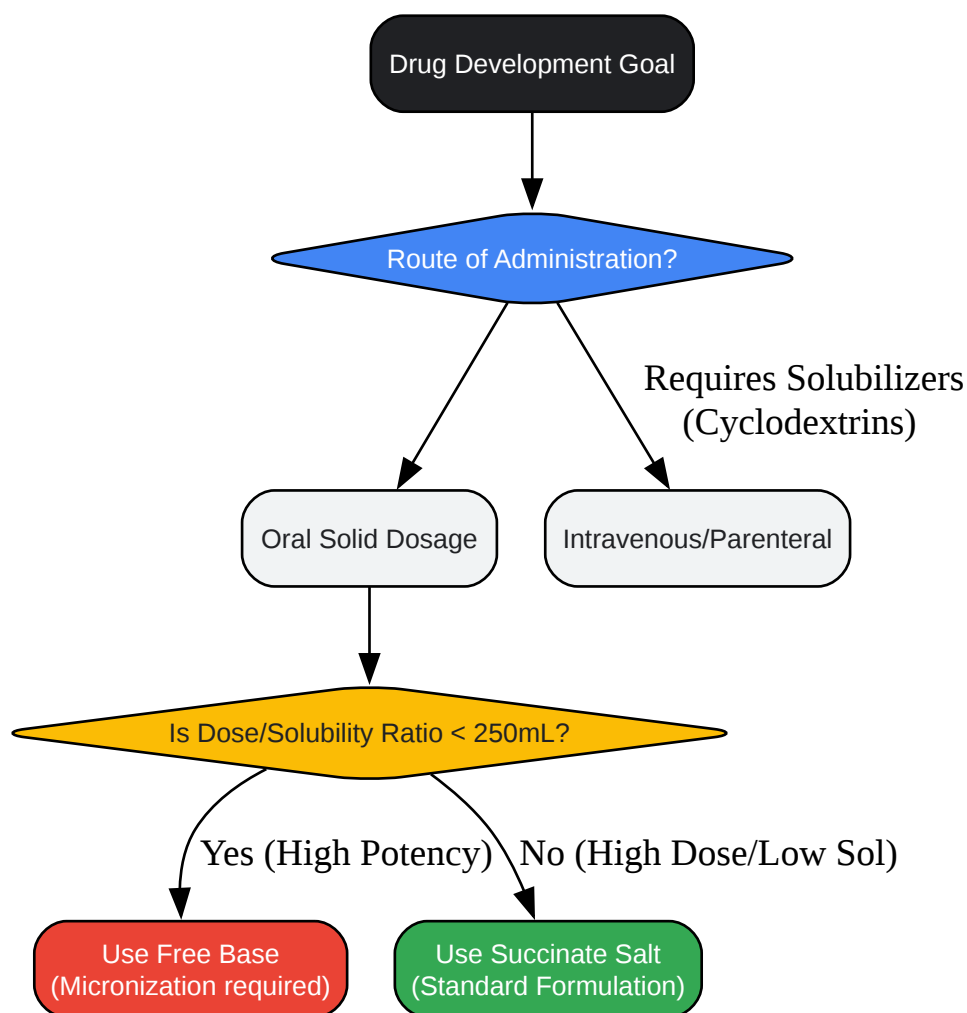


Figure 2: Salt Selection Logic for Carsatrin Formulation

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Figure 2: Decision logic prioritizing the Succinate salt for oral dosage forms where dissolution rate is the rate-limiting step for absorption.

References

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